

Solubility of basic lead carbonate in different solvents

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Compound of Interest

Compound Name: Basic lead carbonate

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An In-depth Technical Guide to the Solubility of **Basic Lead Carbonate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **basic lead carbonate**, with the common formula $2\text{PbCO}_3 \cdot \text{Pb}(\text{OH})_2$, also known as hydrocerussite or white lead. The document details its solubility in various solvents, presents available quantitative data, outlines experimental protocols for solubility determination, and illustrates the chemical pathways of its dissolution.

Introduction to Basic Lead Carbonate

Basic lead carbonate is a complex inorganic salt that has been historically significant as a white pigment.^[1] Its chemical and physical properties, particularly its solubility, are of critical importance in various fields, including materials science, environmental science, and toxicology. Understanding its behavior in different solvent systems is essential for applications ranging from conservation of artworks to the remediation of lead-contaminated sites.^[2]

Qualitative Solubility Overview

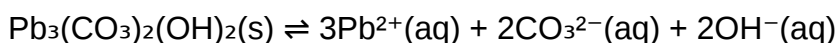
Basic lead carbonate is generally characterized by its low solubility in neutral aqueous solutions and non-polar organic solvents. However, it readily dissolves in acidic and certain alkaline solutions due to chemical reactions that transform the insoluble salt into soluble species.

- Water: Insoluble.[3]
- Ethanol: Insoluble.[3]
- Acids (e.g., Acetic Acid, Nitric Acid): Soluble.[1][3] The carbonate and hydroxide components of the salt react with acids in a neutralization reaction.
- Alkaline Solutions (e.g., Sodium Hydroxide): Soluble. Dissolution in strong bases occurs due to the formation of soluble plumbite complexes.[4][5]

Quantitative Solubility Data

Quantitative solubility data for **basic lead carbonate** is sparse in the literature, especially in acidic and alkaline solutions where it is described as "soluble" without specific numerical values. The majority of available quantitative data pertains to its dissolution in aqueous media under varying pH and temperature conditions.

The dissolution equilibrium for **basic lead carbonate** (hydrocerussite) in water can be represented by the following equation:



The solubility product constant (K_{sp}) for hydrocerussite has been reported with a log K_{sp} value of -24.137.[2] This value can be used to estimate the theoretical solubility in pure water.

Table 1: Quantitative Solubility of **Basic Lead Carbonate** (Hydrocerussite) in Aqueous Solutions

Solvent/Condition	Temperature	Solubility / Dissolved Lead Concentration	Reference(s)
Deionized Water (theoretical)	25 °C	$\log K_{sp} = -24.137$	[2]
Water (pH 7.0, moderate alkalinity)	20 °C	~70-80 µg/L	[6]
Water (pH 8.0, moderate alkalinity)	20 °C	~72.73 µg/L	[6]
Water (pH 9.5, moderate alkalinity)	20 °C	Increased solubility relative to pH 7-8	[6]
Water (pH 7.0, moderate alkalinity)	5 °C	~50 µg/L	[6]
Water (pH 8.0, moderate alkalinity)	5 °C	~53.20 µg/L	[6]
Water (pH 9.5, moderate alkalinity)	5 °C	Increased solubility relative to pH 7-8	[6]

Note: The data from Mohammadzadeh et al. (2015) represents the final dissolved lead concentration after 45 days of batch dissolution experiments and provides a practical measure of its solubility under those specific water chemistry conditions.[6]

Dissolution Mechanisms and Pathways

The dissolution of **basic lead carbonate** is not a simple physical process but involves chemical reactions that are highly dependent on the solvent system.

Dissolution in Water

In pure water, **basic lead carbonate** establishes a simple dissolution equilibrium, as shown in the K_{sp} equation above. The solubility is very low due to the stability of the crystal lattice.

Diagram 1: Dissolution Equilibrium of Basic Lead Carbonate in Water

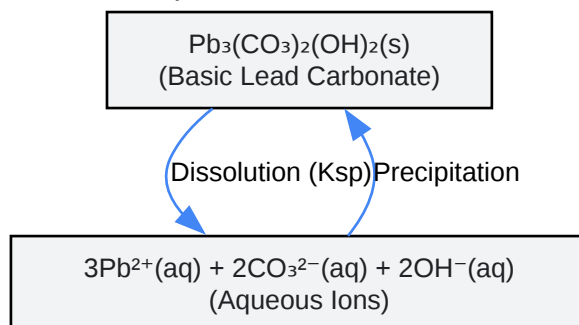


Diagram 2: Dissolution Pathway of Basic Lead Carbonate in Acid

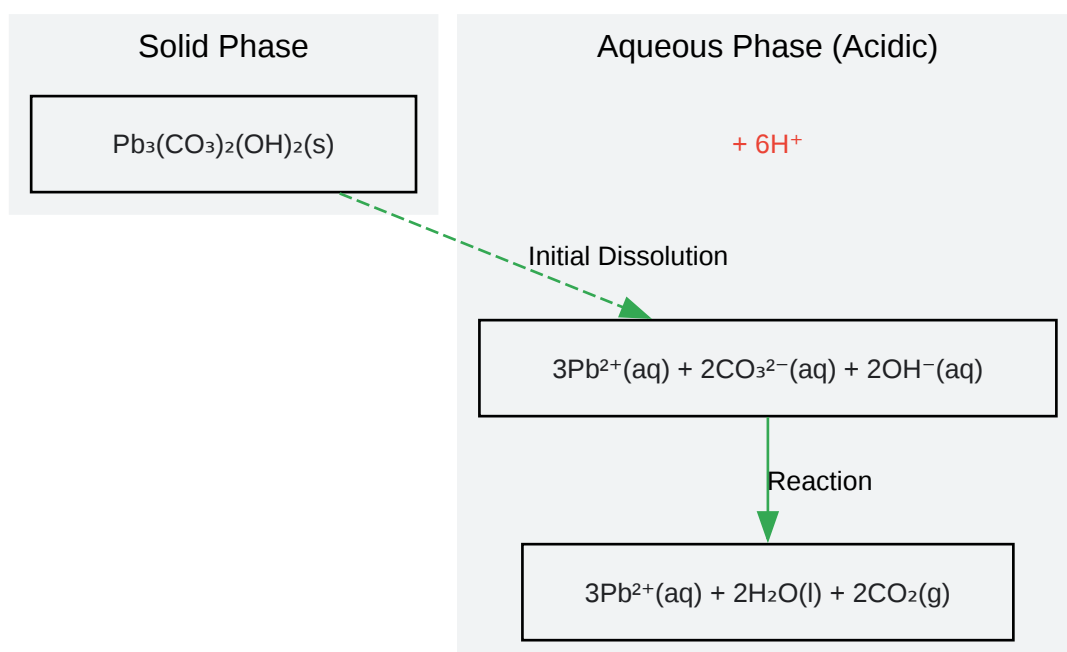


Diagram 3: Dissolution Pathway of Basic Lead Carbonate in Alkali

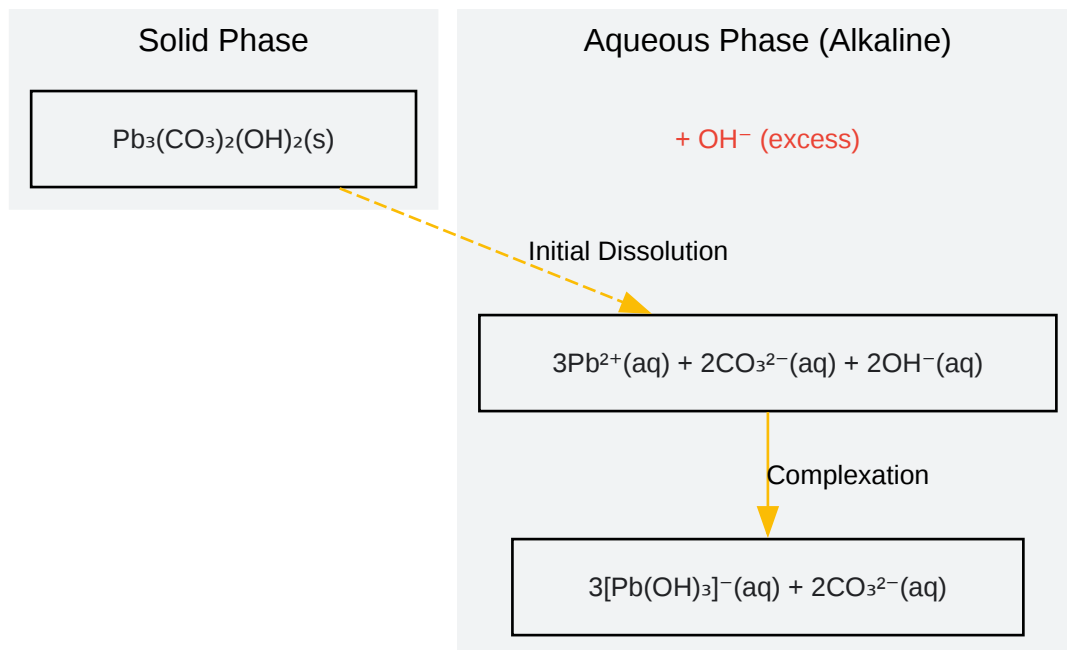
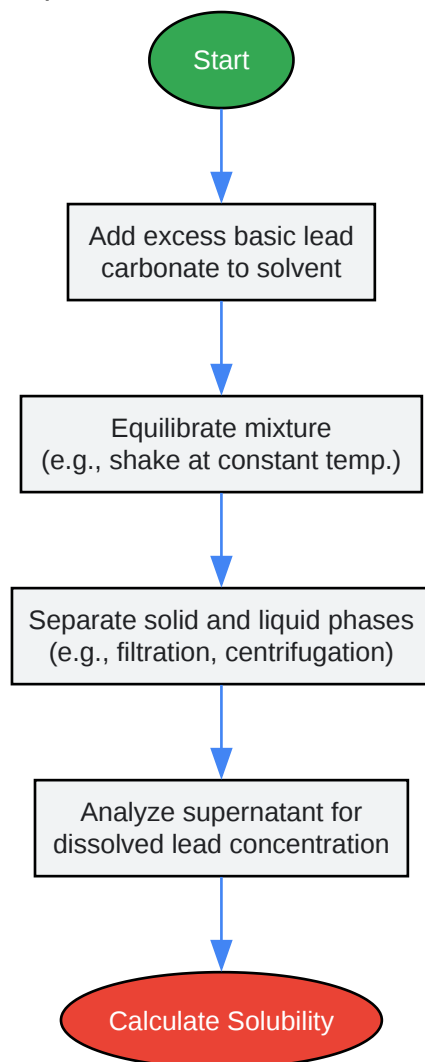


Diagram 4: General Experimental Workflow for Solubility Determination



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